

molecular weight of 2-Chloro-5-cyanopyridine-3-boronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-cyanopyridine-3-boronic acid

Cat. No.: B1462749

[Get Quote](#)

An In-Depth Technical Guide to **2-Chloro-5-cyanopyridine-3-boronic acid**: Properties, Synthesis, and Applications in Modern Drug Discovery

Executive Summary

2-Chloro-5-cyanopyridine-3-boronic acid is a highly functionalized heterocyclic building block of significant interest to the pharmaceutical and materials science industries. With a molecular weight of 182.37 g/mol, this compound serves as a critical reagent in modern synthetic chemistry, most notably in palladium-catalyzed cross-coupling reactions.^{[1][2][3][4]} Its unique structure, featuring a pyridine ring substituted with a chloro group, a cyano group, and a boronic acid moiety, provides a versatile platform for the construction of complex molecular architectures. This guide offers a comprehensive overview of its physicochemical properties, reactivity, and core applications, with a particular focus on its role in Suzuki-Miyaura cross-coupling for the synthesis of novel therapeutic agents. The protocols and insights provided herein are designed for researchers, chemists, and drug development professionals seeking to leverage this reagent's full potential.

Physicochemical Characteristics and Structural Analysis

A thorough understanding of a reagent's physical and chemical properties is fundamental to its effective application. **2-Chloro-5-cyanopyridine-3-boronic acid** is typically supplied as a

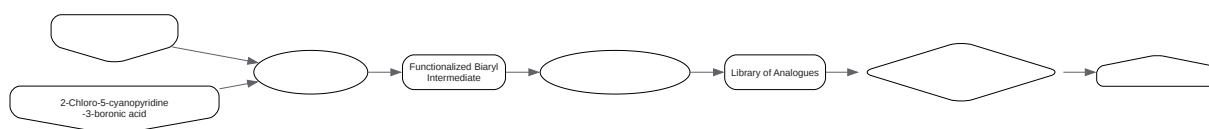
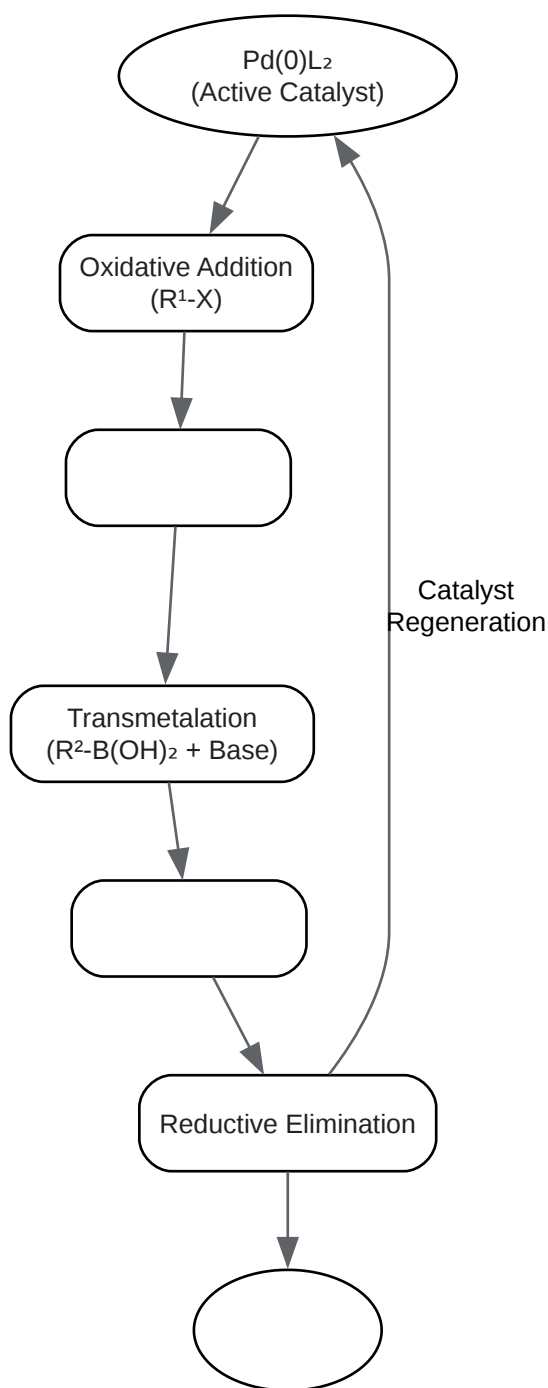
highly purified, off-white to white solid, and its key properties are summarized below.

Key Properties

Property	Value	Source(s)
Molecular Weight	182.37 g/mol	[1] [2] [3]
Molecular Formula	C ₆ H ₄ BClN ₂ O ₂	[1] [4] [5]
CAS Number	957060-96-7	[1] [2] [4]
Purity	Typically ≥96%	[2]
Appearance	White to off-white solid	N/A
Storage Temperature	-20°C, under inert atmosphere	[1] [4]

Structural Elucidation

The structure of **2-Chloro-5-cyanopyridine-3-boronic acid** is key to its reactivity. The pyridine ring is electron-deficient, and this effect is amplified by the presence of two powerful electron-withdrawing groups: the chloro atom at the 2-position and the cyano group at the 5-position. The boronic acid moiety at the 3-position is the reactive handle for cross-coupling reactions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. usbio.net [usbio.net]
- 2. 2-Chloro-5-cyanopyridine-3-boronic acid | CymitQuimica [cymitquimica.com]
- 3. (2-Chloro-3-cyanopyridin-4-yl)boronic acid | C₆H₄BCIN₂O₂ | CID 44755173 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 957060-96-7[(2-Chloro-5-cyanopyridin-3-yl)boronic acid]BLD Pharm [bldpharm.com]
- 5. (2-Chloro-5-cyanopyridin-3-yl)boronic acid | C₆H₄BCIN₂O₂ | CID 44119735 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [molecular weight of 2-Chloro-5-cyanopyridine-3-boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1462749#molecular-weight-of-2-chloro-5-cyanopyridine-3-boronic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com